

Impact of spray solution pH on Prohexadione-calcium stability and absorption

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Compound of Interest

Compound Name: Prohexadione

Cat. No.: B166674

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Technical Support Center: Prohexadione-calcium Solutions

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Prohexadione**-calcium (Pro-Ca). The following information addresses common issues related to spray solution pH and its impact on the stability and absorption of Pro-Ca.

Frequently Asked Questions (FAQs)

Q1: What is the optimal pH for **Prohexadione**-calcium stability in an aqueous solution?

A1: **Prohexadione**-calcium is most stable in neutral to alkaline conditions. It is hydrolytically stable at pH 9 and hydrolyzes slightly at a neutral pH of 7.^[1] Acidic conditions lead to significant degradation.^[1]

Q2: How does the pH of the spray solution affect the activity of **Prohexadione**-calcium?

A2: While Pro-Ca is more stable at a higher pH, its activity as a plant growth regulator is dependent on its conversion to the free acid form, **prohexadione**.^[1] This conversion is favored in acidic conditions. An acidic spray solution (around pH 4-5) enhances the foliar uptake and absorption of the active compound because the non-dissociated form is more readily able to permeate plant membranes.^{[2][3]}

Q3: Why is ammonium sulfate often recommended for addition to **Prohexadione**-calcium spray solutions?

A3: Ammonium sulfate is added to bind the calcium ions in the spray solution. This action facilitates the release of the active **prohexadione** free acid, which is essential for its biological activity.

Q4: What is the main degradation product of **Prohexadione**-calcium in acidic solutions?

A4: The major transformation product of **Prohexadione**-calcium hydrolysis, particularly under acidic conditions, is despropionyl-**prohexadione**.

Q5: Can I tank-mix **Prohexadione**-calcium with other pesticides?

A5: Tank-mixing **Prohexadione**-calcium with other products can alter the pH of the final solution, which may affect the stability and efficacy of the mixed components. It is crucial to check the compatibility and the optimal pH range for all products in the tank mix. Most pesticides are generally most stable in a slightly acidic solution with a pH of about five.

Troubleshooting Guides

Issue 1: Reduced efficacy of **Prohexadione**-calcium application.

- **Possible Cause:** The pH of the spray solution may be too high (alkaline), which, while ensuring the stability of **Prohexadione**-calcium, prevents its conversion to the active **prohexadione** free acid, thereby reducing absorption by the plant.
- **Solution:** Adjust the pH of the spray solution to a slightly acidic range (pH 4-5) using an appropriate acidifying adjuvant. Consider adding ammonium sulfate to the tank mix to facilitate the release of the active ingredient. Always perform a jar test to check for physical compatibility before mixing a full batch.

Issue 2: Precipitation or formulation instability in the spray tank.

- **Possible Cause:** The water quality, particularly hardness (high levels of calcium, magnesium, etc.) and pH, can affect the solubility and stability of **Prohexadione**-calcium. Pro-Ca solubility is pH-dependent.

- **Solution:** Use water with a known quality. If using hard water, the addition of a water conditioner or ammonium sulfate can help. Ensure the product is fully dissolved before adding other components to the tank mix. Continuous agitation is recommended to maintain a homogenous solution.

Issue 3: Inconsistent results between experimental batches.

- **Possible Cause:** Variation in the pH of the water source used for preparing solutions can lead to inconsistent degradation rates and absorption of **Prohexadione**-calcium.
- **Solution:** Standardize the water source and always measure and adjust the pH of the spray solution for each experiment. Use a calibrated pH meter for accurate measurements. Maintain detailed records of the solution preparation for each batch.

Data Presentation

Table 1: pH-Dependent Stability of **Prohexadione**-calcium in Aqueous Solution

pH	Hydrolysis Half-Life (at 20°C)	Stability Classification	Major Degradation Product (% after 28 days at 25°C)
5	5 days	Fairly Hydrolysable	91.56%
7	25 - 66 days	Moderately Hydrolysable	24.1%
9	83 days	Slightly Hydrolysable / Stable	1.63%

Data compiled from multiple sources.

Table 2: pH-Dependent Solubility of **Prohexadione**-calcium in Water (at 20°C)

pH	Solubility (mg/L)
5.0	1602
6.5	174
7.0	786
9.0	665

Data compiled from multiple sources.

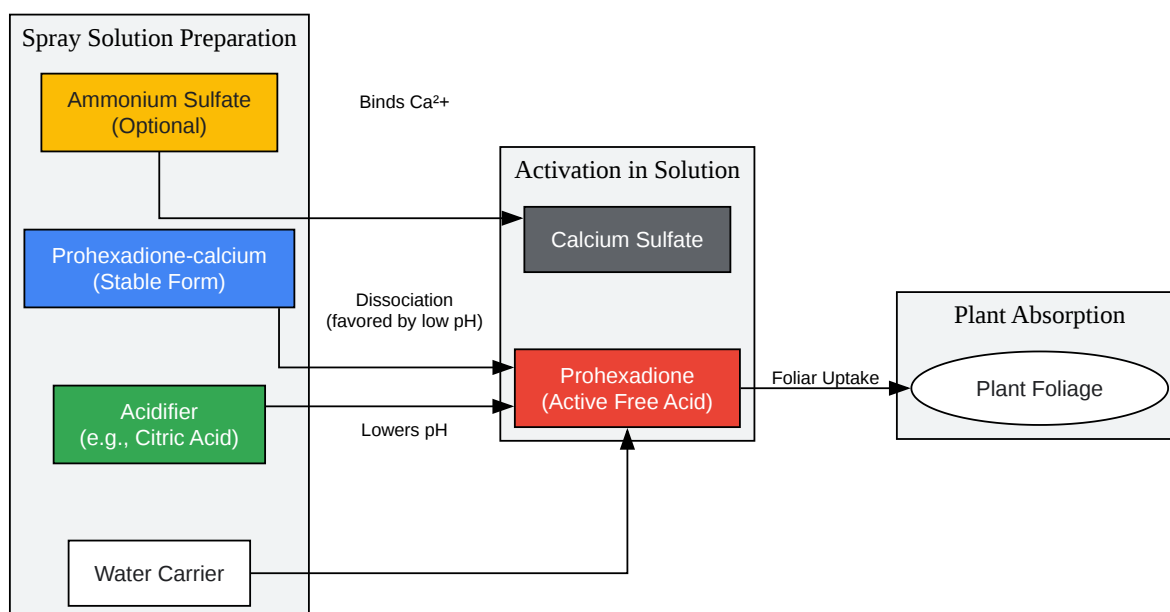
Experimental Protocols

Protocol 1: Determination of **Prohexadione**-calcium Stability by High-Performance Liquid Chromatography (HPLC)

- Preparation of Buffer Solutions: Prepare buffer solutions at pH 5, 7, and 9.
- Preparation of Stock Solution: Accurately weigh and dissolve a known amount of **Prohexadione**-calcium standard in a suitable solvent (e.g., methanol or pH 9 water) to prepare a stock solution.
- Sample Preparation: Add an aliquot of the stock solution to each buffer solution to achieve a known final concentration.
- Incubation: Store the prepared samples at a constant temperature (e.g., 25°C) and protect them from light.
- Sampling: At predetermined time intervals (e.g., 0, 1, 3, 7, 14, 21, and 28 days), withdraw an aliquot from each sample.
- Sample Analysis:
 - Acidify the aliquot to pH 2 to convert any remaining **Prohexadione**-calcium to its free acid form.
 - Analyze the sample using a validated HPLC-UV method. A common method involves a C18 column with UV detection at 274 nm.

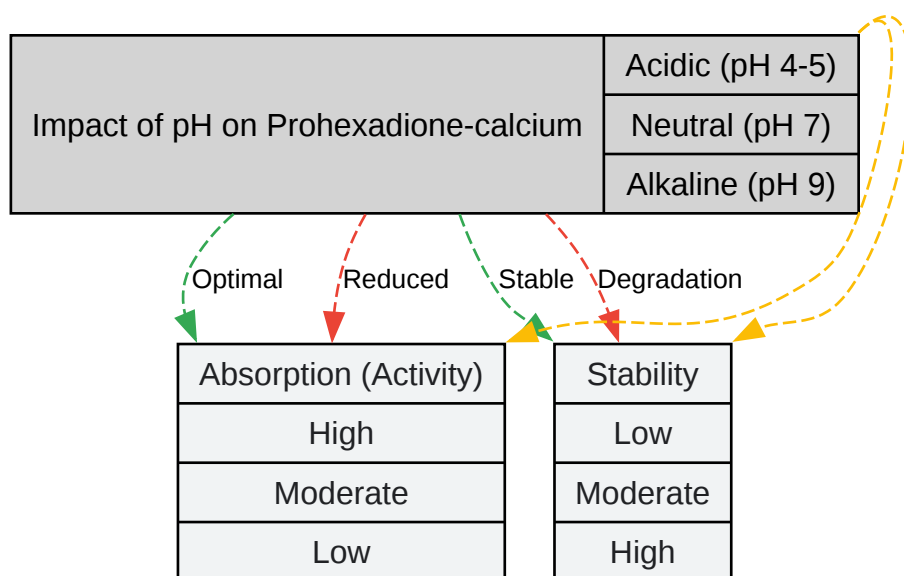
- The mobile phase can consist of an acidic acetonitrile/water mixture.
- Data Analysis: Quantify the concentration of **Prohexadione** and its major degradant, despropionyl-**prohexadione**, at each time point by comparing with standard curves. Calculate the hydrolysis half-life at each pH.

Mandatory Visualizations



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Caption: Workflow of **Prohexadione**-calcium activation in a spray solution for plant absorption.



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Caption: Relationship between pH, stability, and absorption of **Prohexadione**-calcium.

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